

A Comprehensive Technical Guide to the Spectroscopic Data of Triazole-4-Carbaldehydes

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Compound of Interest

Compound Name: 2-Ethyl-5-methyl-2H-1,2,3-triazole-4-carbaldehyde

CAS No.: 1864061-70-0

Cat. No.: B2356311

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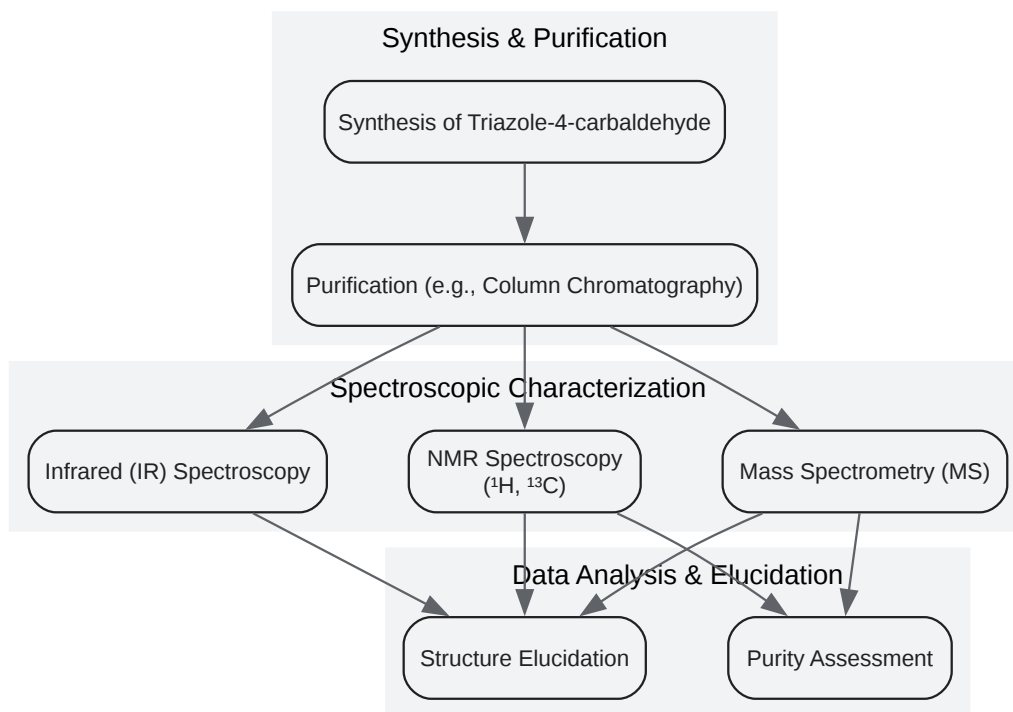
Introduction

Triazole-4-carbaldehydes, encompassing both 1,2,3- and 1,2,4-isomers, are pivotal building blocks in medicinal chemistry and materials science. Their synthetic versatility, arising from the reactive aldehyde functionality coupled with the stable triazole core, allows for the construction of a diverse array of complex molecules with significant biological activities, including antimicrobial and anticancer properties.^[1] A thorough understanding of their spectroscopic characteristics is paramount for unambiguous structure elucidation, purity assessment, and quality control during the drug discovery and development process. This guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for triazole-4-carbaldehydes, grounded in established scientific principles and supported by literature-derived data.

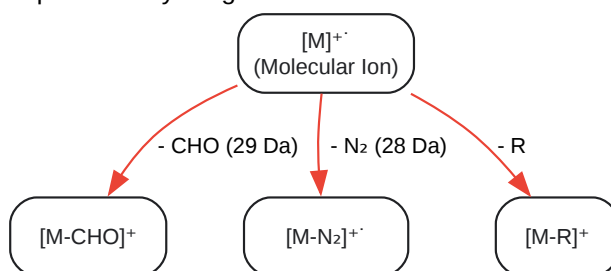
The Spectroscopic Fingerprint: A Multi-faceted Approach

The structural confirmation of triazole-4-carbaldehydes relies on a synergistic application of multiple spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and their combined interpretation leads to a definitive assignment. The choice of spectroscopic method is dictated by the information sought, from the connectivity of atoms to the nature of functional groups and the overall molecular weight.

Spectroscopic Analysis Workflow for Triazole-4-Carbaldehydes



Generalized Mass Spectrometry Fragmentation of a Substituted Triazole-4-carbaldehyde



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Caption: Common fragmentation pathways for a substituted triazole-4-carbaldehyde in mass spectrometry.

Experimental Protocol: Synthesis and Characterization of 1-(4-Nitrophenyl)-1H-1,2,3-triazole-4-carbaldehyde

This protocol is adapted from a literature procedure for the synthesis of a representative 1,2,3-triazole-4-carbaldehyde. [2] Materials:

- 4-Nitrophenyl azide
- 3-Dimethylaminoacrolein
- 1,4-Dioxane
- 1 M Hydrochloric acid (HCl)
- Diethyl ether (Et₂O)
- Magnesium sulfate (MgSO₄)
- Deuterated solvent for NMR (e.g., DMSO-d₆)
- Potassium bromide (KBr) for IR

Procedure:

- Reaction Setup: In a screw-capped reaction tube equipped with a magnetic stirring bar, combine 4-nitrophenyl azide (1.0 eq) and 3-dimethylaminoacrolein (0.8 eq) in 1,4-dioxane.
- Reaction: Stir the mixture at 50 °C for 72 hours.
- Work-up: After cooling to room temperature, reduce the solvent volume by half under reduced pressure. Dilute the reaction mixture with 1 M HCl and diethyl ether.

- Isolation: Shake the mixture in a separatory funnel until a white precipitate forms. Filter the precipitate and wash sequentially with water and diethyl ether.
- Purification: The crude product can be further purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of petroleum ether and dichloromethane).
- Characterization:
 - NMR: Record ^1H and ^{13}C NMR spectra of the purified product in a suitable deuterated solvent.
 - IR: Obtain the IR spectrum of the solid product using a KBr pellet.
 - MS: Acquire a high-resolution mass spectrum to confirm the molecular formula.

Self-Validating System: The successful synthesis of the target compound is validated by the convergence of data from all three spectroscopic techniques. The presence of the characteristic aldehyde proton and carbon signals in the NMR, the strong carbonyl stretch in the IR, and the correct molecular ion peak in the mass spectrum provide a robust and self-validating confirmation of the structure.

Conclusion

The spectroscopic characterization of triazole-4-carbaldehydes is a critical step in their synthesis and application. This guide has provided a detailed overview of the key spectroscopic features observed in NMR, IR, and MS analyses. By understanding these characteristic fingerprints, researchers can confidently identify and assess the purity of these valuable synthetic intermediates, thereby accelerating the pace of drug discovery and materials development. The provided experimental protocol serves as a practical starting point for the synthesis and characterization of these important heterocyclic compounds.

References

- Design, synthesis and characterization of new 1,2,3-triazolyl pyrazole derivatives as potential antimicrobial agents via a Vilsmeier–Haack reaction approach. RSC Publishing. Available at: [\[Link\]](#)

- 1-(4-Nitrophenyl)-1H-1,2,3-Triazole-4-carbaldehyde: Scalable Synthesis and Its Use in the Preparation of 1-Alkyl-4-Formyl-1,2,3-triazoles. MDPI. Available at: [\[Link\]](#)
- Synthesis and Spectral Characterization of 1,2,4-triazole derivatives. AIP Conference Proceedings. Available at: [\[Link\]](#)
- 1-(4-Nitrophenyl)-1H-1,2,3-Triazole-4-carbaldehyde: Scalable Synthesis and Its Use in the Preparation of. Lirias. Available at: [\[Link\]](#)
- Synthesis and Biological Evaluation of Novel 1,2,4-Triazole Derivatives Containing Amino Acid Fragments. PMC. Available at: [\[Link\]](#)
- FT-IR spectra of control and treated 1,2,4-triazole. ResearchGate. Available at: [\[Link\]](#)
- Improving the LC-MS/MS Selectivity of Triazole Derivative Metabolites with AB SCIEX SelexION™ Technology. Sciex. Available at: [\[Link\]](#)
- Synthesis and NMR characterization of 1H-1,2,3-triazole derivatives. American Chemical Society. Available at: [\[Link\]](#)
- Some New Heterocycles from the Reaction of 4-Carboxaldehyde-2-Phenyl-2H-1,2,3-Triazole Malononitrile. SciRP.org. Available at: [\[Link\]](#)
- ¹H, ¹³C, and ¹⁵N NMR chemical shifts of 4-substituted 1,2,4-triazoles... ResearchGate. Available at: [\[Link\]](#)
- Synthesis, Characterization and Thermal Behavior Study of New 1,2,3-Triazole Derivatives Containing 1,3,4-Oxadiazole Ring. Oriental Journal of Chemistry. Available at: [\[Link\]](#)
- ¹H NMR, ¹³C NMR and mass spectral studies of some Schiff bases derived from 3-amino-1,2,4-triazole. PubMed. Available at: [\[Link\]](#)
- SYNTHESIS OF 1,2,4-TRIAZOLE DERIVATIVES BY CYCLIZATION OF O,S- DIETHYL AROYLIMIDOTHIOCARBONATES WITH HYDRAZINES AND COMPUTATIONA. Repositorio Institucional - UTPL. Available at: [\[Link\]](#)
- Mass spectra of 1,2,4-triazoles—II. R Discovery. Available at: [\[Link\]](#)

- Mass spectra of 1,2,4-triazoles—II. R Discovery. Available at: [\[Link\]](#)

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- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
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